

# Sources and pathways of human exposure to Bisphenol F

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bisphenol F

Cat. No.: B132319

[Get Quote](#)

An In-depth Technical Guide to the Sources and Pathways of Human Exposure to **Bisphenol F**

## Introduction

**Bisphenol F** (BPF), with the chemical formula  $(\text{HOC}_6\text{H}_4)_2\text{CH}_2$ , is a structural analog of Bisphenol A (BPA).<sup>[1]</sup> It is increasingly utilized as a substitute for BPA in the manufacturing of polycarbonate plastics and epoxy resins due to growing concerns and regulatory restrictions on BPA's use.<sup>[2][3]</sup> BPF is employed in a wide array of industrial and consumer applications, including the production of tank and pipe linings, industrial flooring, structural adhesives, dental sealants, and coatings for food and beverage cans.<sup>[1][4]</sup> Like BPA, BPF is considered an endocrine-disrupting chemical (EDC), exhibiting hormonal activities that raise concerns about its potential adverse health effects. Widespread human exposure to BPF has been confirmed through numerous biomonitoring studies that have detected its presence in human urine and blood samples. This guide provides a comprehensive overview of the known sources and pathways of human exposure to BPF, presents quantitative data from various studies, details common experimental protocols for its detection, and visualizes the core concepts.

## Sources of Human Exposure to Bisphenol F

Human exposure to BPF is widespread and originates from various dietary, environmental, consumer, and occupational sources.

### Dietary Sources

The primary route of non-occupational exposure to bisphenols is through diet.

- **Food and Beverage Packaging:** BPF is a component of epoxy resins used as protective linings in food and beverage cans to prevent direct contact between the food and the metal. It can leach from these coatings into the food, especially with high-fat or acidic contents and during heating or prolonged storage. Studies have detected BPF in various canned foods.
- **Plastic Containers and Utensils:** As a component of polycarbonates and other plastics, BPF can be found in food storage containers, reusable beverage bottles, and tableware. The migration of BPF from these products into food is a significant source of exposure.
- **Natural Occurrence:** A surprising and significant dietary source is mustard. BPF has been found in mustard at concentrations up to approximately 8 mg/kg. It is not a contaminant but rather a natural reaction product formed from the glucosinolate glucosinalbin present in the seeds of *Sinapis alba* (white/yellow mustard). The consumption of a 20-gram portion of such mustard can lead to a BPF intake of 100–200 µg.

## Environmental Sources

- **Indoor Dust:** BPF is frequently detected in indoor dust from homes, offices, and other microenvironments. It leaches or abrades from numerous consumer products, including plastics, electronics, flooring, and furniture, and accumulates in dust. Ingestion and inhalation of contaminated dust represent a significant, continuous exposure pathway, particularly for toddlers and children who have more hand-to-mouth contact and spend more time near the floor.
- **Drinking Water:** BPF can contaminate water sources through industrial discharge and leaching from epoxy resins used to line water supply pipes and storage tanks. While it tends to biodegrade in surface water, its presence in drinking water is a potential route of exposure.

## Consumer and Personal Care Products

- **Dental Materials:** BPF is used in the production of some dental materials, such as restorative composites, adhesives, and sealants. Leaching from these materials can lead to direct oral exposure.

- **Personal Care Products:** BPF has been detected in some personal care products like lotions and cosmetics, which can lead to dermal absorption.
- **Thermal Paper:** While BPA and BPS are more commonly used as color developers in thermal receipt paper, other bisphenols can also be present. Handling such paper can lead to dermal exposure.

## Occupational Exposure

Workplace environments can lead to significantly higher exposure levels compared to the general population.

- **Manufacturing:** Workers involved in the production of BPF, polycarbonate plastics, and epoxy resins may be exposed through inhalation of dust and vapors or through dermal contact.
- **Application of BPF-containing Products:** Occupations that involve applying epoxy resins, such as floor coating and sewage-pipe relining, present a risk of exposure.
- **Waste Management:** BPF has been detected in workers at incineration plants, suggesting that thermal degradation of waste products can release the compound.

## Pathways of Human Exposure

BPF enters the human body through three primary pathways: oral ingestion, dermal absorption, and inhalation.

- **Oral Ingestion:** This is considered the main pathway of BPF exposure for the general population. It occurs through the consumption of contaminated food and water and the unintentional ingestion of indoor dust.
- **Dermal Absorption:** The skin provides a direct route of entry for BPF. This pathway is relevant when handling consumer products like personal care items and thermal paper, as well as in occupational settings where direct contact with BPF-containing materials occurs. Studies have shown that BPF can penetrate the skin at a high rate.
- **Inhalation:** Inhalation of BPF is primarily an occupational concern, where the chemical can be present as dust or vapor in the air. For the general population, inhalation of contaminated

indoor dust particles is also a potential, albeit lesser, exposure route.

## Quantitative Data on BPF Exposure

The following tables summarize quantitative data on BPF concentrations in various environmental and biological matrices.

Table 1: BPF Concentrations in Environmental Media

Matrix	Location/Study	Concentration Range / Mean	Key Findings & Citation
Indoor Dust	US, China, Japan, Korea	Total Bisphenols: 0.026–111 µg/g (Geometric Mean: 2.29 µg/g)	BPF, along with BPA and BPS, were the three major bisphenols detected, accounting for >98% of the total concentration.
Food (General)	Saudi Arabia	Overall Mean (BPA, BPF, BPS): 23 µg/kg	Canned foods contained the highest levels of total bisphenols.

| Mustard | Switzerland | Up to ~8 mg/kg | BPF is a natural component of mustard made from Sinapis alba seeds. |

Table 2: Estimated Daily Intake (EDI) of Total Bisphenols (including BPF) from Dust Ingestion

Population	Country	Median EDI (ng/kg body weight/day)	Citation
Toddlers	United States	12.6	
Toddlers	China	4.61	
Toddlers	Japan	15.8	
Toddlers	Korea	18.6	
Adults	United States	1.72	
Adults	China	0.78	
Adults	Japan	2.65	

| Adults | Korea | 3.13 | |

Table 3: BPF Concentrations in Human Biomonitoring Studies

Matrix	Population/Study	Detection Frequency	Concentration (Median)	Citation
Urine	Korean Adults (2018-2020)	85.7%	0.17 µg/L (IQR: 0.06–0.41)	
Urine	Healthy Adult Men (Multi-sample study)	≥85%	Not specified	
Urine	European Countries (2014-2020)	Not specified	Slight decreasing trend observed	

| Blood | Human Volunteers (Multi-matrix study) | Not specified | Whole blood identified as an ideal matrix for BPF detection. | |

Table 4: Dermal Absorption Parameters for BPF

Parameter	Value	Description	Citation
Skin Absorption Rate	26.5%	The percentage of applied BPF that is absorbed through the skin in vitro.	

| Permeation Coefficient (Kp) |  $2.2 \times 10^{-2}$  cm/hr | Characterized as a "fast rate" of penetration into the subcutaneous layer. | |

## Experimental Protocols for BPF Analysis

The quantification of BPF in environmental and biological samples typically relies on highly sensitive analytical chemistry techniques. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the most common method.

### General Workflow for BPF Analysis in Human Urine

A representative protocol for analyzing BPF in urine involves several key steps:

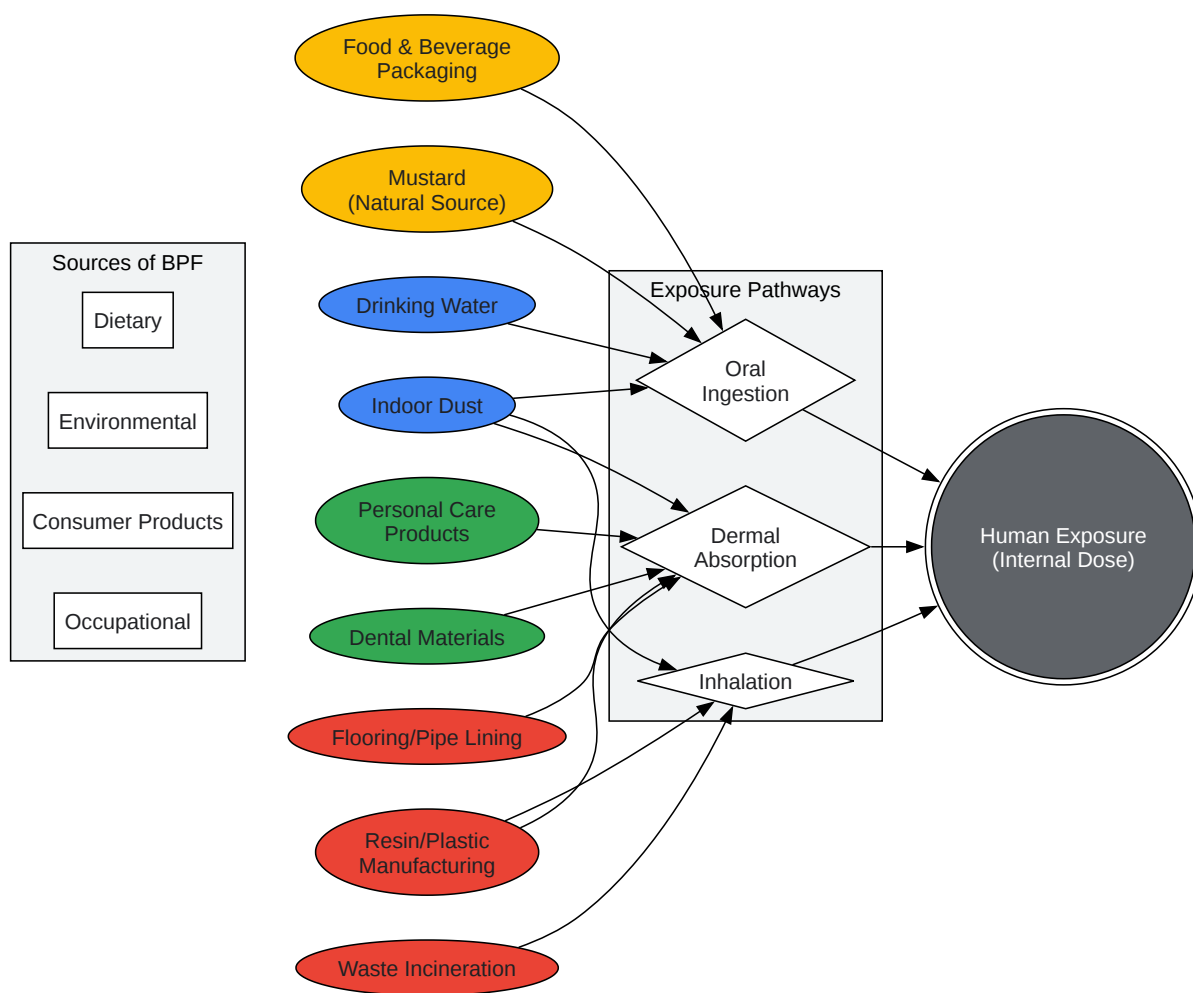
- **Sample Collection and Storage:** Urine samples are collected in polypropylene containers and stored at -20°C or lower until analysis to ensure the stability of the analytes.
- **Enzymatic Deconjugation:** In the human body, BPF is metabolized into glucuronide and sulfate conjugates for excretion. To measure the total BPF concentration, these conjugates must be cleaved. This is achieved by incubating the urine sample with a  $\beta$ -glucuronidase/sulfatase enzyme (e.g., from *Helix pomatia*) in an appropriate buffer (e.g., acetate buffer, pH 5) at 37°C for several hours.
- **Solid-Phase Extraction (SPE):** This step is crucial for cleaning up the sample and concentrating the analyte.
  - **Cartridge Conditioning:** An SPE cartridge (e.g., a polymeric reversed-phase sorbent) is conditioned sequentially with solvents like methanol and water.
  - **Sample Loading:** The deconjugated urine sample is loaded onto the conditioned cartridge. BPF and other hydrophobic compounds are retained on the sorbent while salts and polar

interferences are washed away.

- Washing: The cartridge is washed with a weak organic solvent/water mixture to remove remaining interferences.
- Elution: BPF is eluted from the cartridge using a small volume of a strong organic solvent, such as methanol or acetonitrile.
- Concentration: The eluate is typically evaporated to dryness under a gentle stream of nitrogen and then reconstituted in a small volume of the mobile phase used for the LC-MS/MS analysis.
- Instrumental Analysis (LC-MS/MS):
  - Liquid Chromatography (LC): The reconstituted sample is injected into an LC system. BPF is separated from other remaining compounds on a reversed-phase column (e.g., C18). A gradient of mobile phases (e.g., water and methanol/acetonitrile, often with a modifier like formic acid or ammonium acetate) is used to achieve separation.
  - Tandem Mass Spectrometry (MS/MS): As BPF elutes from the LC column, it enters the mass spectrometer's ion source, typically an electrospray ionization (ESI) source operating in negative mode. The instrument is operated in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity. Specific precursor-to-product ion transitions for BPF are monitored for quantification and confirmation. Isotope-labeled BPF (e.g.,  $^{13}\text{C}_{12}$ -BPF) is commonly used as an internal standard to correct for matrix effects and variations in recovery.
- Quantification: The concentration of BPF in the original sample is determined by comparing the peak area ratio of the native BPF to the internal standard against a calibration curve prepared with known standards.

## Visualizations

### Diagram of BPF Exposure Sources and Pathways

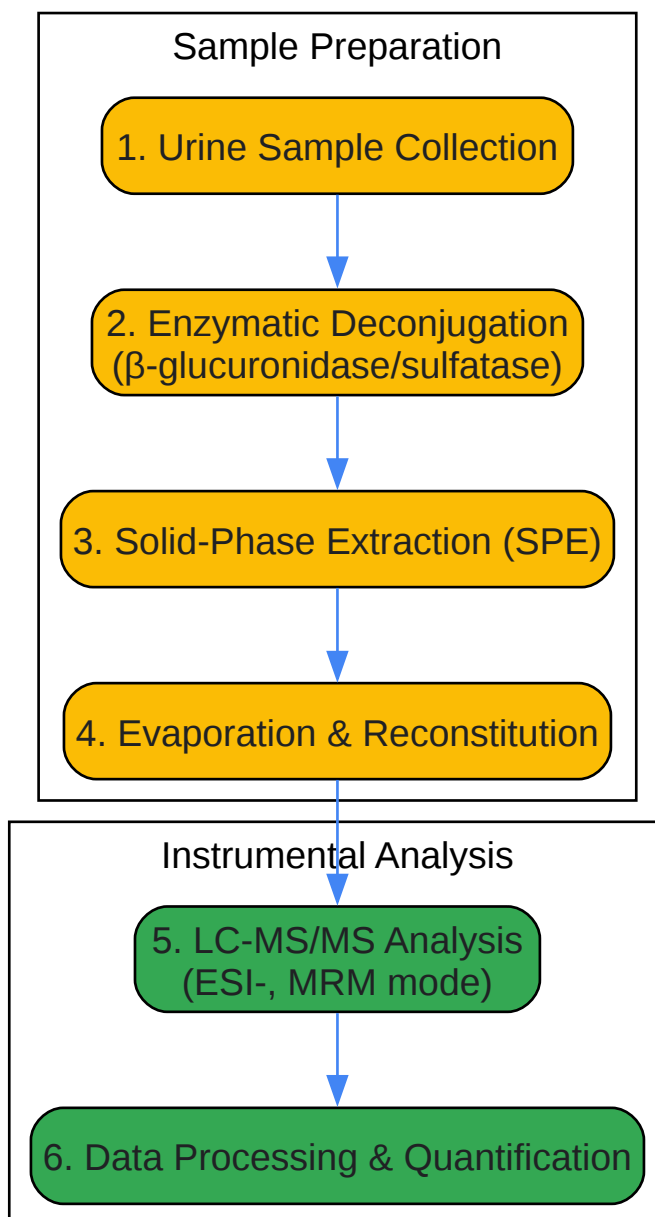


[Click to download full resolution via product page](#)

Caption: Major sources and pathways leading to human exposure to **Bisphenol F (BPF)**.



## Diagram of Experimental Workflow for BPF Analysis



[Click to download full resolution via product page](#)

Caption: Typical experimental workflow for the analysis of BPF in human urine samples.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bisphenol F - Wikipedia [en.wikipedia.org]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. Bisphenol A and Related Compounds: Food Exposure and Safety Considerations - Eurofins USA [eurofinsus.com]
- 4. healthvermont.gov [healthvermont.gov]
- To cite this document: BenchChem. [Sources and pathways of human exposure to Bisphenol F]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132319#sources-and-pathways-of-human-exposure-to-bisphenol-f]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)